

# Personal protective equipment for handling Geranyl hexanoate

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## Compound of Interest

Compound Name: Geranyl hexanoate

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## Essential Safety and Handling Guide for Geranyl Hexanoate

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **Geranyl hexanoate**, including detailed operational and disposal plans.

## Physicochemical and Toxicological Data

A summary of the key quantitative data for **Geranyl hexanoate** is presented below for easy reference.

Property	Value
Molecular Formula	C16H28O2
Molecular Weight	252.39 g/mol [1]
Appearance	Colorless liquid[2]
Odor	Fruity, floral, green, rose, tropical, citrus[3]
Boiling Point	103-106 °C @ 0.8 Torr
Flash Point	> 93.3 °C (> 200.0 °F) Closed Cup[4]
Density	0.892 g/mL at 25 °C[5]
Vapor Pressure	0.000138 mmHg at 25°C[5]
Acute Oral LD50 (Rat)	> 5 g/kg[5]
Acute Dermal LD50 (Rabbit)	> 5 g/kg[5]

## Personal Protective Equipment (PPE)

When handling **Geranyl hexanoate**, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety.

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[6]
- Skin Protection:
  - Gloves: Chemical-resistant, impervious gloves should be worn at all times.[6] Gloves must be inspected prior to use. The selection of suitable gloves depends on the material, manufacturer, and specific workplace conditions.
  - Clothing: Wear appropriate protective clothing to prevent skin exposure.[7] For significant exposure risk, fire/flammable resistant and impervious clothing is recommended.[6]
- Respiratory Protection: If exposure limits are exceeded or if irritation or other symptoms are experienced, use a full-face respirator with an appropriate cartridge.[6] A NIOSH-approved

half-face respirator with an organic vapor/acid gas cartridge is recommended when weighing and diluting the neat chemical.[8]

## Operational Plan for Safe Handling

A systematic approach to handling **Geranyl hexanoate** is essential to maintain a safe laboratory environment.

### 1. Preparation:

- Ensure adequate ventilation in the handling area.[6]
- Locate and ensure accessibility of emergency equipment, such as a safety shower and eyewash station.
- Remove all sources of ignition from the immediate area.[6] Use non-sparking tools.[6]

### 2. Handling:

- Avoid contact with skin and eyes.[6]
- Avoid breathing mist, gas, or vapors.[6]
- Wash hands thoroughly after handling.
- Keep the container tightly closed when not in use.[6]

### 3. Storage:

- Store in a dry, cool, and well-ventilated place.[6]
- Store away from incompatible materials and foodstuff containers.[6]

## First Aid Measures

In the event of accidental exposure, immediate and appropriate first aid is critical.

- Inhalation: Move the exposed person to fresh air at once.[6][9] If breathing is difficult, give oxygen. If breathing has stopped, perform artificial respiration. Seek immediate medical attention.[6][9]
- Skin Contact: Immediately remove contaminated clothing.[6][9] Wash the affected skin with plenty of soap and water.[6][9] If irritation persists, get medical attention.[9]

- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, also under the eyelids.[2][10] Remove contact lenses if present and easy to do. Continue rinsing.[10] Seek immediate medical attention.[2][10]
- Ingestion: Do NOT induce vomiting.[6] Rinse mouth with water.[6] Never give anything by mouth to an unconscious person.[6] Call a physician or poison control center immediately.[6]

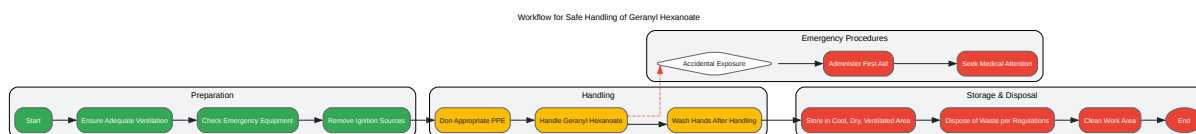
## Disposal Plan

Proper disposal of **Geranyl hexanoate** and contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Chemical: Dispose of contents/container to an approved waste disposal plant.[10] Waste material must be disposed of in accordance with national and local regulations. Do not let the product enter drains.
- Contaminated PPE: Handle uncleaned containers and contaminated PPE as you would the product itself. Contaminated clothing and absorbent materials should be sealed in a vapor-tight plastic bag for eventual disposal.[8]

## Experimental Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **Geranyl hexanoate** in a laboratory setting.



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Caption: Logical workflow for the safe handling of **Geranyl hexanoate**.

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